

Flipper-TR probe stability and storage issues

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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Flipper-TR® Probe Technical Support Center

Welcome to the technical support center for Flipper-TR® probes. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing Flipper-TR® probes for measuring membrane tension. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs) & Troubleshooting Probe Storage and Handling

Q1: How should I store the Flipper-TR® probe upon receipt?

A1: Upon receipt, the Flipper-TR® probe should be stored at -20°C.[\[1\]](#)[\[2\]](#)

Q2: What is the best way to prepare and store the Flipper-TR® stock solution?

A2: To prepare a 1 mM stock solution, dissolve the contents of the vial in anhydrous dimethyl sulfoxide (DMSO).[\[1\]](#) It is crucial to use new and anhydrous DMSO, as moisture can significantly reduce the shelf life of the probe.[\[1\]](#)[\[3\]](#) The stock solution should be stored at -20°C

or below and is stable for approximately three months when stored correctly.^{[1][3]} It is recommended to allow the vial to warm to room temperature before opening to prevent condensation.^{[1][3]} While the compound is not altered by multiple freeze-thaw cycles, it is advised not to divide the stock solution into small aliquots as they may decay faster.^[1]

Q3: My Flipper-TR® stock solution has been stored for longer than 3 months. Is it still usable?

A3: The recommended stable storage period for the DMSO stock solution is up to three months.^{[1][3]} Using the probe beyond this period may lead to decreased performance. For optimal and reliable results, it is recommended to use a freshly prepared stock solution.

Experimental Protocol

Q4: I am observing a low fluorescence signal. What could be the cause and how can I improve it?

A4: A low fluorescence signal can be attributed to several factors:

- **Presence of Serum:** Cell culture media containing Fetal Calf Serum (FCS) or other sera can reduce labeling efficiency.^[1] If a low signal is observed, consider increasing the probe concentration up to 2 μM or performing the staining in a serum-free medium.^[1]
- **Probe Internalization:** Over time, Flipper-TR® can be internalized by cells through endocytosis, leading to a decreased signal at the plasma membrane and an increased intracellular background.^[4] It is recommended to perform imaging within 45 minutes of staining to minimize this effect.^[4]
- **Incorrect Filter Sets:** Ensure you are using the appropriate excitation and emission filters for Flipper-TR®. The probe is typically excited with a 488 nm laser, and emission is collected between 575 and 625 nm.^{[1][5]}

Q5: The cells are moving during FLIM imaging. How can I prevent this?

A5: This issue is often caused by an excessive amount of imaging medium on the coverslip, causing the ovarioles or cells to float.^[4] To resolve this, carefully remove the excess medium, leaving only a thin layer that is deep enough to immerse the sample without allowing it to float.^[4]

Q6: I am observing a significant signal from intracellular structures, not just the plasma membrane. Why is this happening?

A6: Flipper-TR® is designed to specifically target the plasma membrane.^[1] However, prolonged incubation or extended imaging times can lead to the internalization of the probe via endocytosis, resulting in staining of internal membrane structures.^[4] To mitigate this, it is advisable to minimize the duration of the experiment and acquire images as soon as a stable plasma membrane signal is achieved.^[4]

Data Interpretation and Stability

Q7: My fluorescence lifetime measurements are inconsistent. What could be affecting the stability of the Flipper-TR® lifetime?

A7: Several factors can influence the fluorescence lifetime of Flipper-TR®, leading to inconsistencies:

- **Changes in Lipid Composition:** The fluorescence lifetime of Flipper-TR® is sensitive to the lipid composition of the membrane.^{[6][7]} If your experimental conditions alter the lipid makeup of the plasma membrane, the observed changes in lifetime may not solely be due to membrane tension.^[4]
- **Temperature Fluctuations:** Changes in temperature can affect the mechanical properties of the plasma membrane and introduce systematic errors in lifetime measurements.^[4] It is important to allow the imaging chamber to equilibrate to the desired temperature for at least 10 minutes before starting the imaging process.^[4]
- **Phototoxicity and Photo-oxidation:** Although Flipper-TR® has high photostability, prolonged exposure to excitation light can induce phototoxicity and lead to photo-oxidation of lipids in the membrane.^{[6][8]} This can alter membrane properties and consequently affect the probe's fluorescence lifetime.^[8] It is recommended to use the lowest possible laser power and minimize exposure time to reduce these effects.

Q8: Can I use fluorescence intensity to measure membrane tension?

A8: No, fluorescence intensity is not a reliable indicator of membrane tension when using Flipper-TR® probes.^[1] Membrane tension measurements can only be accurately performed

using Fluorescence Lifetime Imaging Microscopy (FLIM).^[1]

Quantitative Data Summary

Parameter	Recommended Value/Condition	Source
Storage Temperature (Probe)	-20°C	^[1] ^[2]
Storage Temperature (Stock Solution)	-20°C or below	^[1] ^[3]
Stock Solution Stability	Approx. 3 months	^[1] ^[3]
Excitation Wavelength	488 nm	^[1] ^[5]
Emission Collection Range	575 - 625 nm	^[1] ^[5]
Typical Staining Concentration	1 µM (can be increased to 2 µM)	^[1]
Fluorescence Lifetime Range	2.8 - 7.0 ns	^[1] ^[5]

Experimental Protocols & Workflows

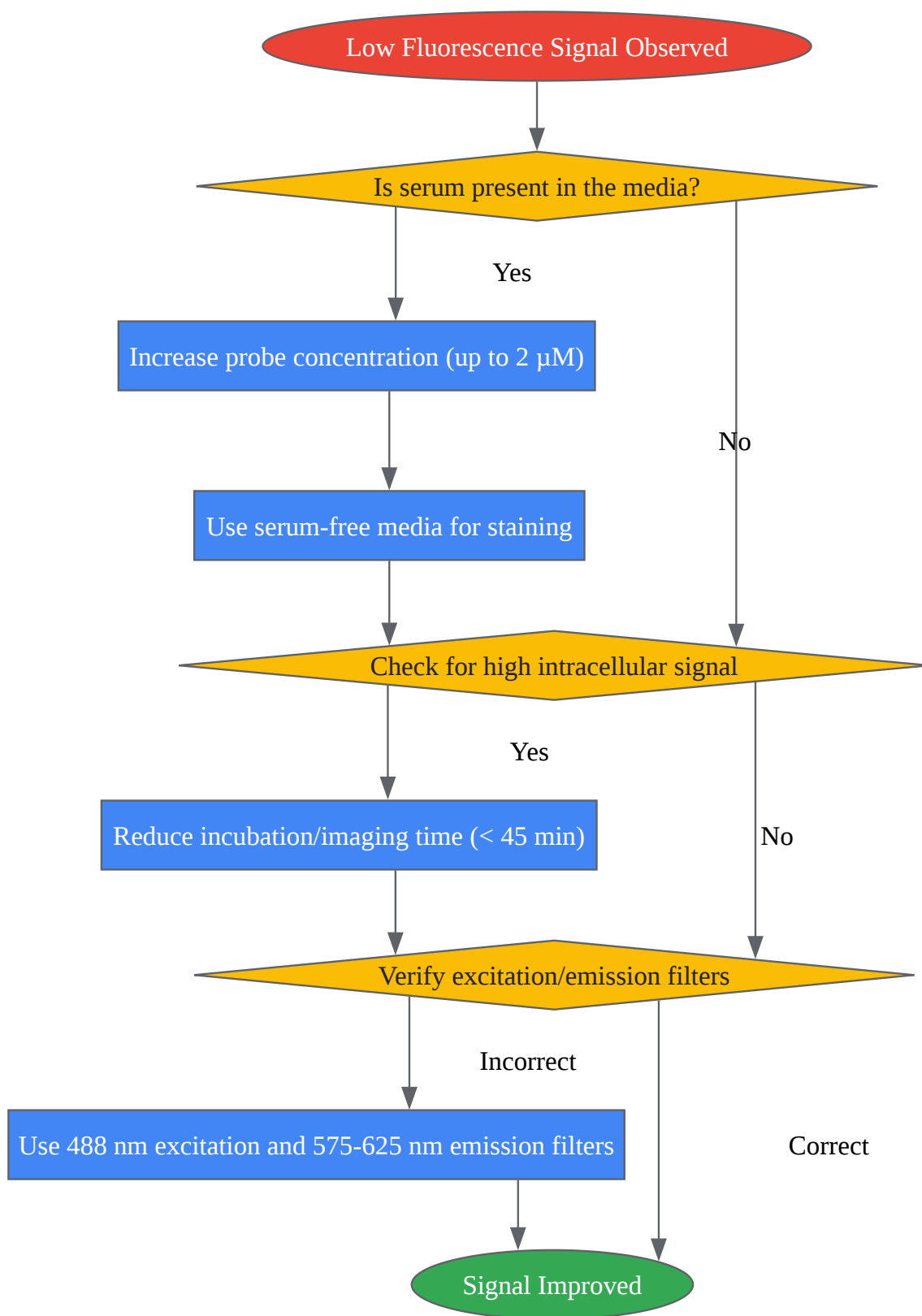
Standard Flipper-TR® Staining Protocol

A detailed protocol for staining cells with Flipper-TR® is provided below. Note that optimal conditions may vary depending on the cell type and experimental setup.

- Prepare Stock Solution: Dissolve the Flipper-TR® probe in anhydrous DMSO to a final concentration of 1 mM.
- Prepare Staining Solution: Shortly before use, dilute the 1 mM Flipper-TR® stock solution to the desired final concentration (typically 1 µM) in your cell culture medium. Do not store the staining solution for extended periods.^[1]
- Cell Staining:
 - For adherent cells, replace the existing culture medium with the staining solution.

- Incubate the cells for the desired amount of time (typically 15-30 minutes).
- Imaging:
 - Optionally, the staining solution can be removed and replaced with fresh medium.^[1] However, since the probe is only fluorescent in the membrane, this step is not always necessary, especially for long-term imaging.^[1]
 - Proceed with FLIM imaging using a 488 nm pulsed laser for excitation and collecting emission between 575 and 625 nm.^[1]

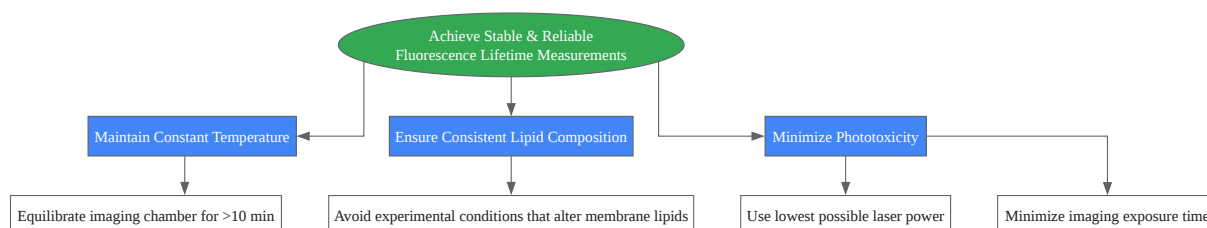
Troubleshooting Workflow for Low Signal



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Caption: Troubleshooting workflow for low Flipper-TR® signal.

Logical Diagram for Stable Lifetime Measurements



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